

In Silico Characterization and Biocatalytic Modeling of 2-Hydroxy-5-phenylpentanoic Acid

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Compound of Interest

Compound Name: 2-Hydroxy-5-phenylpentanoic acid

CAS No.: 104216-93-5

Cat. No.: B2476130

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Executive Summary

2-Hydroxy-5-phenylpentanoic acid (2-HPPA) represents a critical structural hybrid between hydrophilic

-hydroxy acids (AHAs) and lipophilic phenyl-derivatives. While widely recognized as a chiral intermediate in the synthesis of ACE inhibitors and a potent antimicrobial agent, its theoretical characterization remains an evolving field.

This guide provides a comprehensive theoretical framework for studying 2-HPPA. We move beyond basic property listing to explore the quantum mechanical (QM) stabilization of its active conformers, the molecular dynamics (MD) of its enzymatic synthesis via Lactate Dehydrogenase (LDH), and QSAR predictions regarding its skin permeation kinetics.

Structural & Quantum Mechanical Analysis (DFT)[1] [2]

Conformational Landscape & Intramolecular Bonding

Theoretical studies of 2-HPPA must begin with Density Functional Theory (DFT) to understand its behavior in solution versus the active site. Unlike short-chain AHAs (e.g., Glycolic acid), 2-HPPA possesses a flexible propyl linker (

chain) connecting the chiral center to the phenyl ring.

- The

- Hydroxy Lock: In vacuum and non-polar solvents, the lowest energy conformer exhibits a strong intramolecular hydrogen bond between the

- hydroxyl proton and the carbonyl oxygen of the carboxylic acid. This forms a stable 5-membered ring, increasing the molecule's effective lipophilicity by "hiding" polar groups.

- The Phenyl-Tail Folding: DFT calculations (B3LYP/6-311++G(d,p) level) typically reveal dispersion interactions (

- alkyl) between the phenyl ring and the alkyl backbone, leading to a "folded" conformation that is more compact than the fully extended chain.

Frontier Molecular Orbitals (FMO)

The chemical reactivity of 2-HPPA is defined by its HOMO-LUMO gap.

- HOMO: Localized primarily on the phenyl ring (

- system) and the carboxylate lone pairs.

- LUMO: Concentrated on the carbonyl carbon (

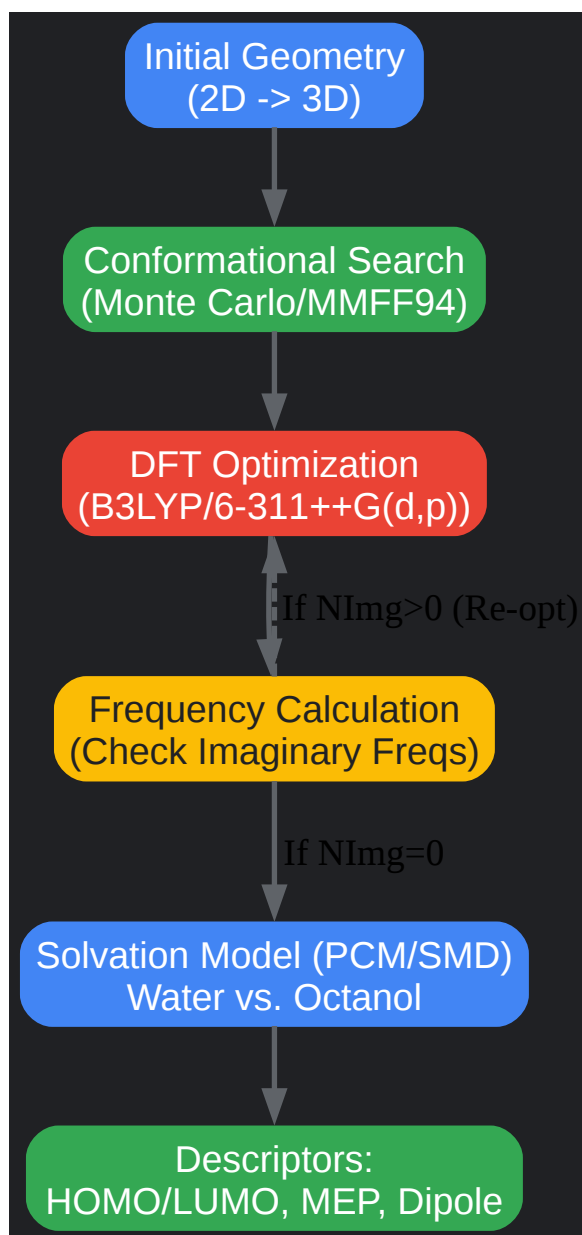
-) and the phenyl ring

- system.

- Implication: The relatively high energy of the HOMO makes the phenyl ring susceptible to electrophilic aromatic substitution, while the LUMO suggests the carboxyl group is the primary site for nucleophilic attack (e.g., esterification).

Computational Workflow Diagram

The following Graphviz diagram outlines the standard protocol for the theoretical characterization of 2-HPPA.



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Figure 1: Standardized computational workflow for the quantum mechanical characterization of 2-HPPA.

Biocatalytic Modeling: The LDH Pathway

A primary focus of theoretical studies on 2-HPPA is its enantioselective synthesis from 2-oxo-5-phenylpentanoic acid (2-OPPA) using D-Lactate Dehydrogenase (D-LDH) or L-LDH.

The Steric Challenge

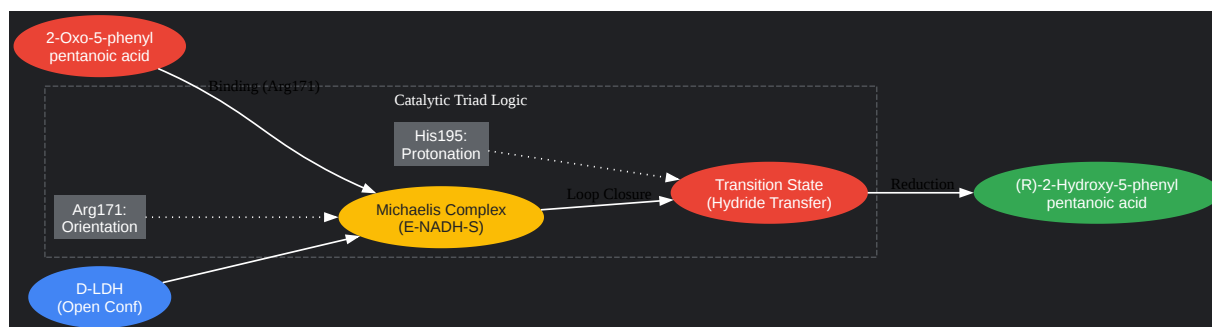
Standard LDH enzymes (e.g., from *Lactobacillus*) are evolved for pyruvate (3 carbons). 2-OPPA (11 carbons) presents a significant steric challenge. Theoretical docking studies must address the "Substrate Specificity Loop" (residues 98-110 in standard numbering).

- Mechanism: The reaction proceeds via a hydride transfer from the C4 of the nicotinamide ring of NADH to the C2 carbonyl of the substrate.
- Key Residues:
 - Arg171: Anchors the substrate carboxylate via electrostatic interaction.
 - His195: Acts as the proton donor to the substrate carbonyl oxygen.
 - Hydrophobic Pocket: For 2-HPPA, the enzyme must have a mutated or naturally large hydrophobic pocket (often involving residues like Ile307 or Ala236) to accommodate the bulky phenylpropyl tail.

Molecular Docking Strategy

When setting up a docking simulation (e.g., AutoDock Vina or Glide) for 2-HPPA synthesis:

- Grid Box: Must encompass the NADH cofactor and the active site loop.
- Flexible Residues: It is critical to set the residues lining the hydrophobic pocket (e.g., Tyr52, Phe299) as flexible. A rigid receptor docking often fails for this bulky substrate.
- Catalytic Constraint: Filter poses where the distance between NADH:C4 and Substrate:C2 is $< 3.5 \text{ \AA}$.



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Figure 2: Mechanism of enzymatic reduction. Note the critical role of Arg171 in orienting the bulky substrate.

Physicochemical Properties & Skin Permeation (QSAR)

From a drug development perspective, 2-HPPA is an "Amphiphilic AHA." Theoretical modeling of its LogP predicts its ability to penetrate the Stratum Corneum (SC) better than glycolic acid but with less irritation potential than salicylic acid.

Comparative Data Table

The following data represents a synthesis of experimental values and predicted properties (via XLogP3/SwissADME).

Property	Glycolic Acid	Lactic Acid	2-HPPA (Target)	Theoretical Implication
MW (g/mol)	76.05	90.08	194.23	Slower diffusion coefficient than Glycolic.
LogP (Lipophilicity)	-1.11	-0.6	2.2	Ideal range for SC penetration (Rule of 5).
pKa (Acidity)	3.83	3.86	~4.5	Slightly less acidic; reduced stinging potential.
H-Bond Donors	2	2	2	Similar H-bonding capacity to receptors.
Rotatable Bonds	1	1	5	High entropic penalty upon binding; requires flexible docking.

Permeation Modeling

To theoretically model the skin permeation of 2-HPPA, one should use the Potts and Guy Equation:

- Analysis: 2-HPPA's high LogP (2.2) significantly boosts

(permeability coefficient) compared to Glycolic acid, despite the higher Molecular Weight (MW). This suggests 2-HPPA targets the lipophilic domains of the skin barrier, potentially acting as a reservoir active.

Experimental Protocols for Theoretical Validation

Protocol A: Setting up the DFT Optimization (Gaussian/ORCA)

Objective: Determine the global minimum energy conformer.

- Input Generation: Draw 2-HPPA in a 2D editor. Perform a preliminary MM2 energy minimization.
- Conformational Scan: Run a relaxed potential energy surface (PES) scan rotating the C2-C3 and C4-C5 dihedrals (0° to 360° in 10° steps).
- Optimization: Select the 3 lowest energy conformers.
 - Route Section (Gaussian): # opt freq b3lyp/6-311++g(d,p) scrf=(solvent=water)
 - Reasoning: The ++ diffuse functions are mandatory for the carboxylate anion description; solvation model is required to mimic biological fluid.

Protocol B: Molecular Docking into D-LDH

Objective: Predict binding affinity and stereoselectivity.

- Protein Prep: Download PDB ID 4XKJ (Sporolactobacillus D-LDH).^[1] Remove water. Ensure NADH cofactor is retained.
- Ligand Prep: Generate the (R)-2-oxo-5-phenylpentanoic acid structure. Set torsion tree root at the C2 carbon.
- Grid Generation: Center grid on the N1 of the His195 residue. Box size:
Å.
- Execution (AutoDock Vina):
 - --exhaustiveness 32 (High value required due to ligand flexibility).
 - --num_modes 10

- Validation: A valid pose must show H-bonds between the carboxylate and Arg171 (distance < 3.0 Å).

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